

# Diallyl terephthalate chemical structure and properties

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## Compound of Interest

Compound Name: *Diallyl terephthalate*

Cat. No.: *B044613*

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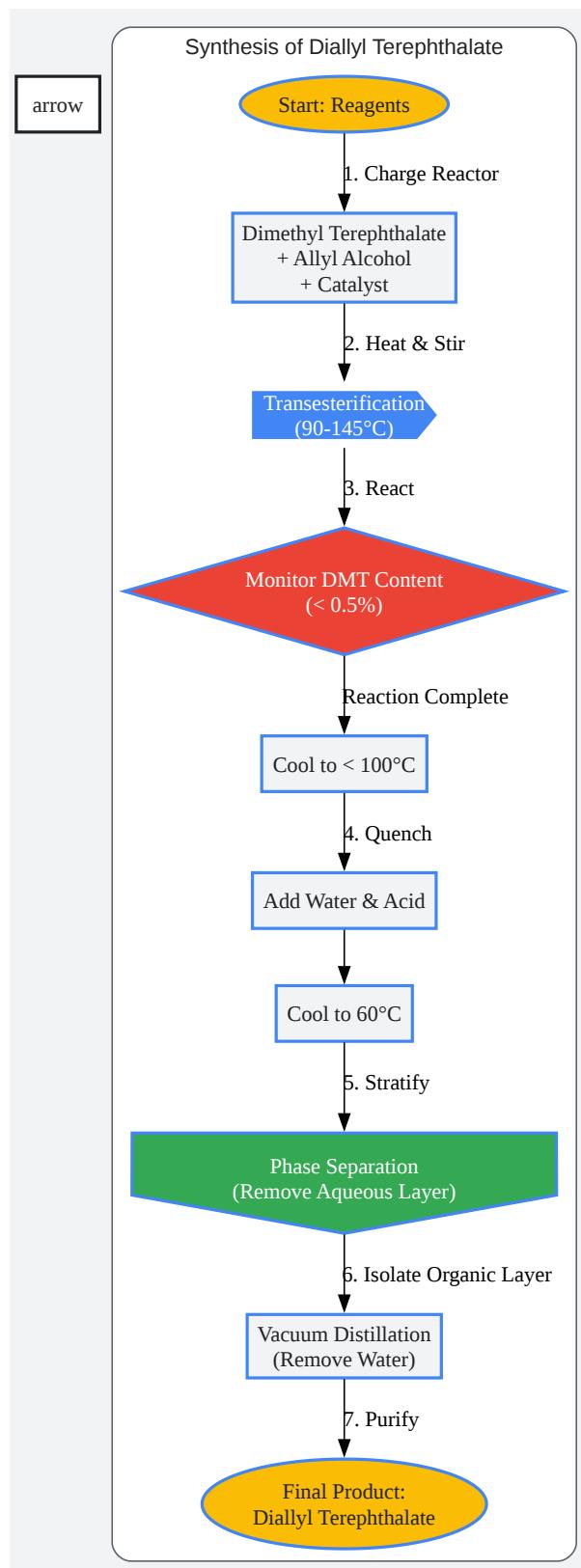
An In-Depth Technical Guide to **Diallyl Terephthalate**

## Abstract

**Diallyl terephthalate** (DAT) is an organic compound notable for its role as a monomer and crosslinking agent in the synthesis of polymers.<sup>[1]</sup> Structurally, it is the diester of terephthalic acid and allyl alcohol.<sup>[1]</sup> This document provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and applications of **diallyl terephthalate**, with a focus on data relevant to researchers in the chemical and material sciences. While its primary applications are in the plastics industry, this guide presents its core technical data for a broad scientific audience.<sup>[1][2]</sup>

## Chemical Structure and Identifiers

**Diallyl terephthalate** is a symmetrical molecule featuring a central 1,4-phenylene group (the terephthalate moiety) to which two allyl ester groups are attached.<sup>[1][3]</sup>



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## References

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